Application Notes and Protocols for TAMRA-azide in Click Chemistry Reactions

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Compound of Interest

Compound Name:	*(5,6)TAMRA-PEG3-Azide-PEG3-Desthiobiotin*
Cat. No.:	*B12416886*

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These application notes provide detailed protocols for the use of 5-Carboxytetramethylrhodamine Azide (5-TAMRA-azide) in click chemistry reactions. TAMRA is a bright, photostable fluorescent dye, making it an excellent choice for the labeling and detection of biomolecules.[1][2] Its azide functionality allows for its covalent attachment to alkyne-modified molecules via the highly efficient and specific click reaction.[1][3][4]

Physicochemical and Spectroscopic Properties of 5-TAMRA-azide

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Property	Value	Reference
Molecular Formula	$C_{28}H_{28}N_6O_4$	[1][5]
Molecular Weight	512.56 g/mol	[1]
Excitation Maximum (λex)	~555 nm	[1]
Emission Maximum (λem)	~580 nm	[1]
Extinction Coefficient (ε)	91,000 $cm^{-1}M^{-1}$	[1][5]
Purity	≥ 95% (LCMS/HPLC)	[1][5]
Solubility	DMSO, DMF, MeOH	[1][5]
Storage Conditions	-20°C, desiccated and protected from light	[5][6][7]

Core Concepts of Click Chemistry with TAMRA-azide

Click chemistry encompasses a class of reactions that are rapid, high-yielding, and bio-orthogonal, meaning they do not interfere with native biological processes.[3][8][9] The two primary forms of click chemistry utilized with TAMRA-azide are Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) and Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC).

Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC): This reaction involves the use of a copper(I) catalyst to join an azide (TAMRA-azide) and a terminal alkyne-modified biomolecule, forming a stable triazole linkage.[3][8] This method is highly efficient and widely used for a variety of bioconjugation applications.[8]

Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC): This is a copper-free click chemistry variant that utilizes a strained cyclooctyne instead of a terminal alkyne. The inherent ring strain of the cyclooctyne drives the reaction forward without the need for a catalyst, making it ideal for applications in living cells or where copper toxicity is a concern.

Application Notes

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Labeling of Proteins in Cell Lysates (CuAAC)

This protocol is a general guideline for the fluorescent labeling of alkyne-modified proteins in a cell lysate using TAMRA-azide.

- Starting Concentration: A final TAMRA-azide concentration of 20 µM is often sufficient to label alkyne-tagged proteins in cell lysates without generating high background signals.[6] However, the optimal concentration is sample-dependent and may range from 5 µM to 50 µM.[6]
- Reaction Cocktail: A typical reaction cocktail includes the cell lysate containing the alkyne-modified protein, TAMRA-azide, a copper(II) source (e.g., $CuSO_4$), a reducing agent to maintain copper in the Cu(I) state (e.g., sodium ascorbate), and a copper-chelating ligand (e.g., THPTA) to stabilize the catalyst and improve reaction efficiency.[6]
- Incubation: The reaction is typically incubated for 30 minutes to 1 hour at room temperature, protected from light.[6]
- Protein Precipitation: After the reaction, the labeled proteins are often precipitated using a mixture of methanol, chloroform, and water to remove excess reagents.[6]

Staining of Fixed and Permeabilized Cells (CuAAC)

This method allows for the visualization of alkyne-labeled biomolecules within fixed and permeabilized cells.

- Optimal Concentration: For imaging applications, a lower concentration of TAMRA-azide, typically between 1.5 µM and 3.0 µM, is recommended to minimize background fluorescence.[6] The optimal concentration can range from 0.5 µM to 10 µM depending on the specific application and cell type.[6]
- Procedure:
  - Fix and permeabilize cells according to standard protocols.
  - Prepare a fresh click reaction cocktail containing TAMRA-azide, $CuSO_4$, and sodium ascorbate in a suitable buffer (e.g., PBS).[6]

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- Incubate the cells with the reaction cocktail for 30 minutes at room temperature, protected from light.[6]
- Wash the cells to remove unreacted components before imaging.[6]

Labeling of Nucleic Acids (CuAAC)

TAMRA-azide is an effective tool for the fluorescent labeling of alkyne-modified DNA and RNA.[8]

- Preparation of Alkyne-Modified Nucleic Acids: Alkyne-modified nucleic acids can be generated through PCR using alkyne-containing nucleotides or by ordering custom-synthesized oligonucleotides with alkyne modifications.
- Reaction Setup:
  - Dissolve the alkyne-modified oligonucleotide in water.
  - Prepare a stock solution of TAMRA-azide in DMSO or another suitable organic solvent.
  - Combine the oligonucleotide solution and the TAMRA-azide solution.
  - Initiate the reaction by adding a freshly prepared "click solution" containing a copper source (e.g., CuBr) and a ligand (e.g., TBTA).
- Incubation and Purification: The reaction mixture is typically incubated for several hours at room temperature or elevated temperatures (e.g., 40°C). The labeled oligonucleotide is then purified by ethanol precipitation.

Experimental Protocols

Protocol 1: Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

This protocol is a general procedure for labeling an alkyne-containing biomolecule with TAMRA-azide.

Materials:

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- Alkyne-modified biomolecule
- 5-TAMRA-azide
- Copper(II) sulfate ($CuSO_4$)
- Sodium Ascorbate
- Tris(hydroxypropyltriazolylmethyl)amine (THPTA) or Tris((1-benzyl-1H-1,2,3-triazol-4-yl)methyl)amine (TBTA)
- Phosphate-buffered saline (PBS) or other appropriate buffer
- DMSO or DMF for dissolving TAMRA-azide

Procedure:

- Prepare Stock Solutions:
  - TAMRA-azide: Prepare a 10 mM stock solution in DMSO or DMF. For a 1 mg vial, add 195 µL of solvent.[1] Store at -20°C, protected from light.
  - $CuSO_4$: Prepare a 50 mM stock solution in water.[6]
  - Sodium Ascorbate: Prepare a 300 mM stock solution in water. This solution should be made fresh.[6]
  - THPTA/TBTA Ligand: Prepare a 100 mM stock solution in water or DMSO/t-butanol.[6]
- Reaction Setup (Example for 100 µL final volume):
  - To a microcentrifuge tube, add the following in order:
    - Alkyne-modified biomolecule in buffer (e.g., to a final concentration of 10-100 µM)
    - TAMRA-azide stock solution (e.g., 1 µL of 10 mM stock for a final concentration of 100 µM)

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- THPTA/TBTA stock solution (e.g., 1 µL of 100 mM stock for a final concentration of 1 mM)[6]
- $CuSO_4$ stock solution (e.g., 1 µL of 20 mM stock for a final concentration of 200 µM)[6]

- Vortex briefly to mix.
- Initiate the reaction by adding the sodium ascorbate stock solution (e.g., 1 µL of 300 mM stock for a final concentration of 3 mM).[6]

- Incubation:
  - Incubate the reaction for 30-60 minutes at room temperature, protected from light. The reaction can be performed on a rotator or shaker.[6]
- Purification:
  - Purify the labeled biomolecule using an appropriate method such as protein precipitation, size-exclusion chromatography, or ethanol precipitation for nucleic acids.[6]

Protocol 2: Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC)

This protocol describes the labeling of an azide-containing biomolecule with a cyclooctyne-modified TAMRA derivative. Note that for this reaction, a TAMRA derivative with a strained alkyne (e.g., DBCO, DIBO) would be used to react with an azide-modified biomolecule. The principle remains the same if using TAMRA-azide with a strained alkyne-modified biomolecule.

Materials:

- Azide-modified biomolecule
- Strained alkyne-TAMRA derivative (e.g., TAMRA-DBCO)
- Appropriate buffer (e.g., PBS)

Procedure:

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- Prepare Stock Solutions:
  - Strained alkyne-TAMRA: Prepare a stock solution in DMSO or an appropriate solvent.
  - Azide-modified biomolecule: Prepare a solution in a suitable buffer.
- Reaction Setup:
  - Combine the azide-modified biomolecule and the strained alkyne-TAMRA derivative in a microcentrifuge tube. The stoichiometry may need to be optimized, but a slight excess of the TAMRA reagent is often used.
- Incubation:
  - Incubate the reaction at room temperature or 37°C. Reaction times can vary from 1 to 24 hours depending on the reactivity of the specific strained alkyne.
- Purification:
  - Purify the labeled biomolecule to remove unreacted fluorescent probe using methods such as size-exclusion chromatography or dialysis.

Quantitative Data Summary

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Parameter	CuAAC with TAMRA-azide	SPAAC with TAMRA-azide	Notes
Typical Reactant Concentrations	TAMRA-azide: 0.5 µM - 50 µM[6]	Reactant concentrations are highly application-dependent.	Optimal concentrations should be determined empirically.
Catalyst	Copper(I), typically generated in situ from $CuSO_4$ and a reducing agent.[6][8]	None required.	The absence of a catalyst makes SPAAC suitable for live-cell applications.
Ligand	Often required to stabilize Cu(I) and enhance reaction rate (e.g., THPTA, TBTA).[6]	Not applicable.	Ligands protect biomolecules from copper-mediated damage.
Reaction Time	Typically 30 minutes to a few hours.[6]	Can range from less than an hour to overnight.	Reaction rates for SPAAC are dependent on the specific strained alkyne used.
Reaction Conditions	Aqueous buffers, room temperature.[6][8]	Physiological conditions (aqueous buffers, 37°C).	Both reactions are generally performed under mild conditions.
Efficiency	Generally high yields (>90% in some cases).[8]	High efficiency, but rates can be slower than CuAAC.	The choice between CuAAC and SPAAC often depends on the biological system being studied.

Visualizations

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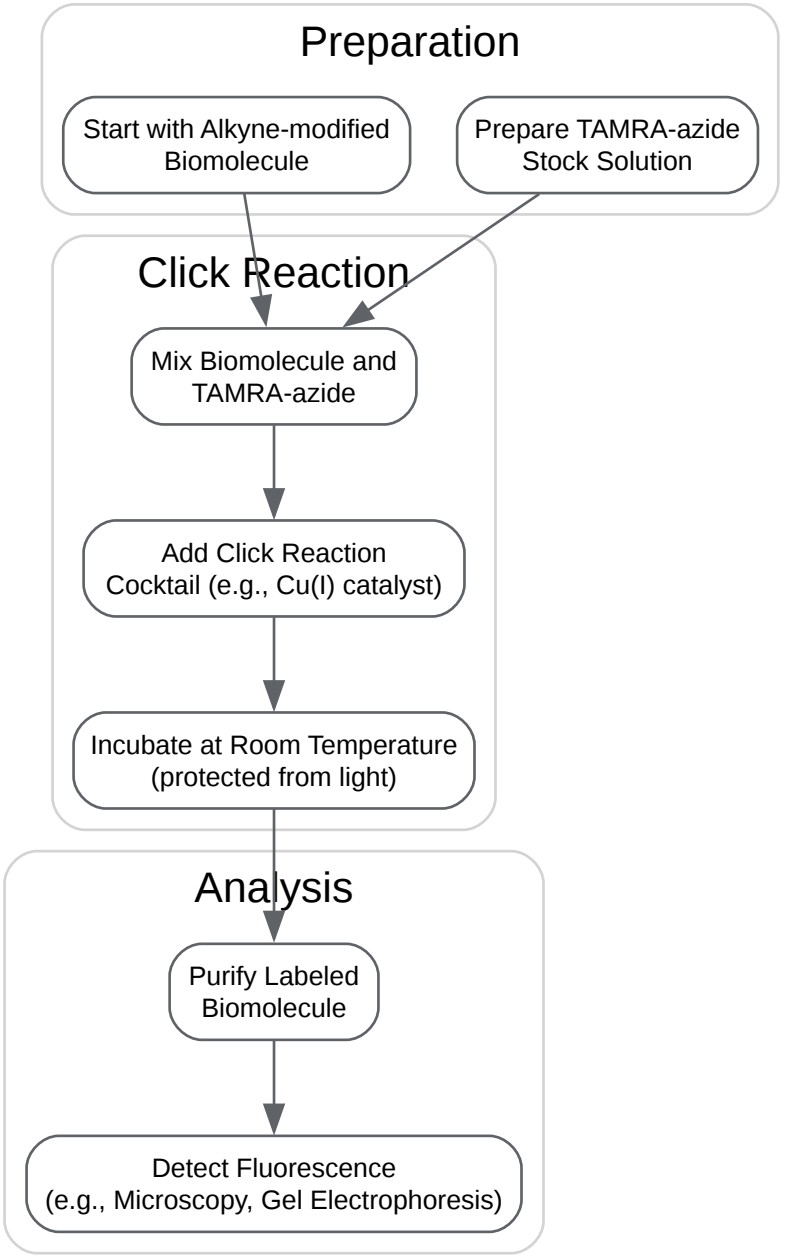
General Workflow for Biomolecule Labeling



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Caption: General workflow for labeling an alkyne-modified biomolecule with TAMRA-azide using click chemistry.

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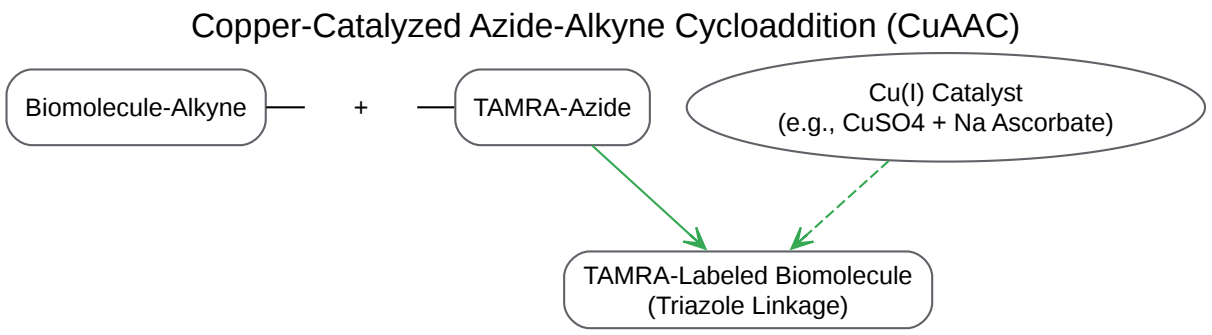

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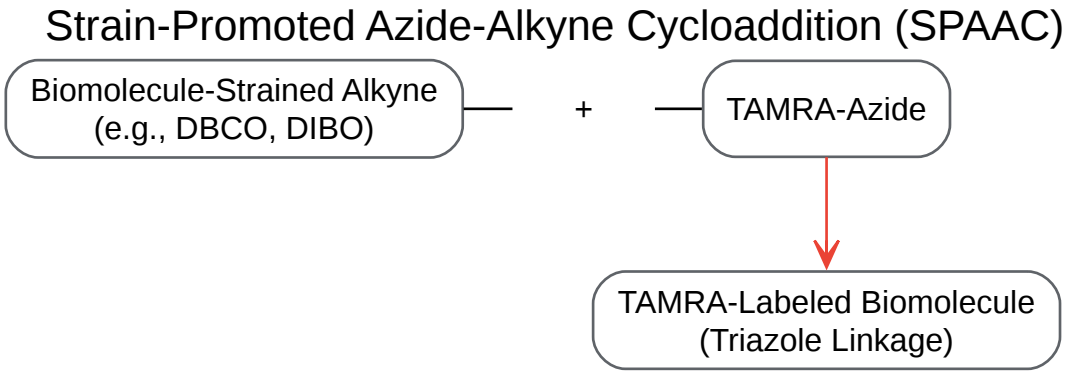
Caption: Schematic of the CuAAC reaction between an alkyne-modified biomolecule and TAMRA-azide.



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Caption: Schematic of the SPAAC reaction between a strained alkyne-modified biomolecule and TAMRA-azide.

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References

- 1. 5-Carboxytetramethylrhodamine Azide (5-TAMRA-Azide) [baseclick.eu]
- 2. TAMRA dye for labeling in life science research [baseclick.eu]
- 3. abpbio.com [abpbio.com]
- 4. lumiprobe.com [lumiprobe.com]
- 5. 5-TAMRA-Azide, Azide-containing Fluorescent Dyes - Jena Bioscience [jenabioscience.com]
- 6. vectorlabs.com [vectorlabs.com]
- 7. lumiprobe.com [lumiprobe.com]
- 8. 5-Carboxytetramethylrhodamine Azide (5-TAMRA-Azide), 10 mg, CAS No. 1192590-89-8 | A to Z | Chemicals | Carl ROTH - International [carlroth.com]
- 9. tenovapharma.com [tenovapharma.com]

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